

An In-depth Technical Guide to the Physical Properties of Tetrabutylammonium hydrogensulfate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tetrabutylammonium hydrogensulfate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **Tetrabutylammonium hydrogensulfate** (TBAHS). The information is presented to support research, development, and quality control activities involving this versatile quaternary ammonium salt.

Core Physical Properties

Tetrabutylammonium hydrogensulfate is a white, crystalline powder.^{[1][2][3][4]} It is a stable compound but is known to be hygroscopic, meaning it readily absorbs moisture from the air.^{[1][5][6]} Due to its ionic nature, it finds use as a phase-transfer catalyst, an ion-pairing reagent in chromatography, and in the synthesis of other chemical compounds.^{[3][4][7][8]}

Quantitative Data Summary

The following table summarizes the key quantitative physical properties of **Tetrabutylammonium hydrogensulfate**.

Physical Property	Value	Units
Molecular Formula	C ₁₆ H ₃₇ NO ₄ S	-
Molecular Weight	339.53	g/mol
Melting Point	168 - 174	°C
Boiling Point	~213.3	°C at 978.3 hPa
Density	1.01	g/cm ³
Bulk Density	650	kg/m ³
Water Solubility	31.102	g/L at 28°C
pH	1 - 2.1	(50 - 100 g/L aqueous solution)
Vapor Pressure	0	Pa at 25°C

Experimental Protocols

The determination of the physical properties listed above requires precise experimental methodologies. Below are detailed protocols for the key experiments.

Melting Point Determination (Capillary Method)

The melting point of a crystalline solid is a key indicator of its purity.

Principle: A small, finely powdered sample is heated at a controlled rate in a capillary tube. The temperature at which the substance begins to melt and the temperature at which it is completely liquid are recorded as the melting range.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Glass capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

Procedure:

- **Sample Preparation:** A small amount of the **Tetrabutylammonium hydrogensulfate** is finely ground using a mortar and pestle. The open end of a capillary tube is tapped into the powdered sample.^{[9][10][11]} The tube is then inverted and tapped gently to pack the solid into the sealed end, to a height of approximately 1-2 mm.^{[9][10][11]}
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.
- **Heating:** The sample is heated rapidly to a temperature about 15-20°C below the expected melting point. The heating rate is then reduced to 1-2°C per minute to allow for thermal equilibrium.
- **Observation:** The sample is observed through the magnifying lens. The temperature at which the first droplet of liquid appears is recorded as the initial melting point. The temperature at which the last crystal melts is recorded as the final melting point.^[11] For a pure substance, this range should be narrow (0.5-1.5°C).

Boiling Point Determination (OECD Test Guideline 103)

This method determines the temperature at which the vapor pressure of a liquid equals the atmospheric pressure.

Principle: A substance is heated, and the temperature at which it boils is measured. Several methods exist, including the ebulliometer, dynamic, and distillation methods. The Siwoloboff method is suitable for small sample sizes.^{[1][5][12]}

Apparatus:

- Boiling tube
- Thermometer with a side-arm
- Capillary tube (sealed at one end)
- Heating bath (e.g., oil bath)

Procedure (Siwoloboff Method):

- A small amount of the substance is placed in the boiling tube.
- A capillary tube, sealed a few millimeters from the bottom, is placed inside the boiling tube with the open end downwards.
- The apparatus is heated gently in the heating bath.
- As the temperature approaches the boiling point, a stream of bubbles will emerge from the capillary tube.
- The heating is stopped, and the bath is allowed to cool slowly.
- The temperature at which the liquid begins to rise in the capillary tube is recorded as the boiling point.

Water Solubility Determination (OECD Test Guideline 105 - Flask Method)

This guideline outlines the procedure for determining the water solubility of a substance. For substances with solubility above 10^{-2} g/L, the flask method is recommended.[\[2\]](#)[\[13\]](#)[\[14\]](#)

Principle: A saturated solution of the substance in water is prepared, and the concentration of the substance in the aqueous phase is determined analytically.

Apparatus:

- Erlenmeyer flask with a stirrer
- Constant temperature bath
- Analytical balance
- Centrifuge or filtration apparatus
- Analytical instrument for concentration measurement (e.g., HPLC, UV-Vis spectrometer)

Procedure:

- An excess amount of **Tetrabutylammonium hydrogensulfate** is added to a known volume of distilled water in a flask.
- The flask is agitated in a constant temperature bath (e.g., 28°C) for a sufficient time to reach equilibrium (typically 24 hours).
- The solution is then centrifuged or filtered to remove undissolved solid.
- The concentration of **Tetrabutylammonium hydrogensulfate** in the clear aqueous phase is determined using a suitable analytical method. This concentration represents the water solubility at the specified temperature.

Density Determination (Displacement Method)

The density of a solid can be determined by measuring the volume of a liquid it displaces.

Principle: Based on Archimedes' principle, the volume of an object is equal to the volume of the fluid it displaces when fully submerged.

Apparatus:

- Graduated cylinder
- Analytical balance
- A liquid in which the solid is insoluble (e.g., a non-polar solvent for TBAHS if it doesn't dissolve)

Procedure:

- The mass of a sample of **Tetrabutylammonium hydrogensulfate** is accurately measured using an analytical balance.
- A known volume of the liquid is placed in a graduated cylinder, and the initial volume is recorded.
- The weighed solid is carefully added to the graduated cylinder, ensuring it is fully submerged and no air bubbles are trapped.

- The new volume of the liquid is recorded. The difference between the final and initial volumes gives the volume of the solid.
- The density is calculated by dividing the mass of the solid by its volume.

pH Determination

The pH of an aqueous solution of **Tetrabutylammonium hydrogensulfate** is a measure of its acidity.

Principle: The pH is measured electrometrically using a pH meter, which determines the hydrogen ion activity in the solution.

Apparatus:

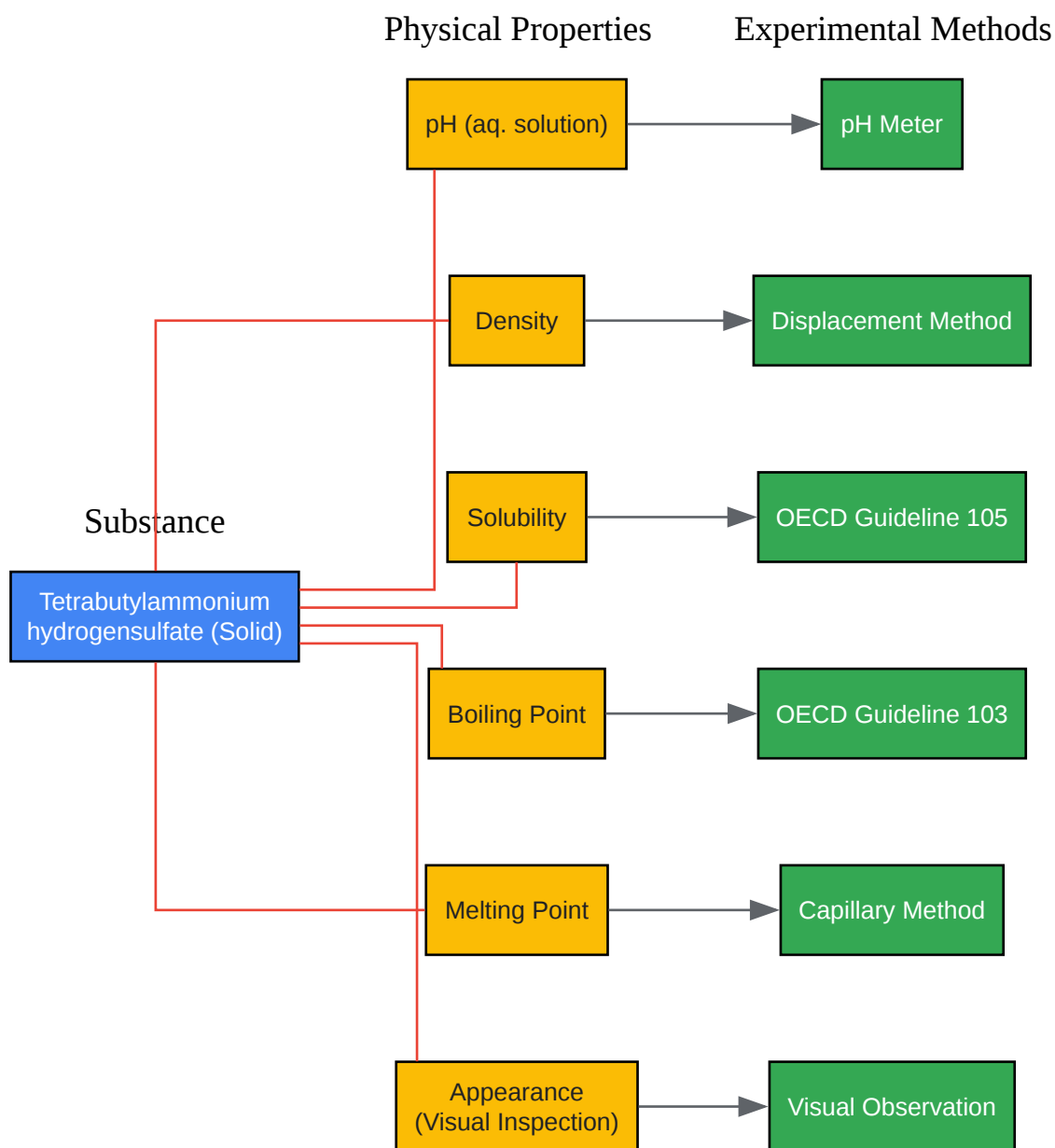
- pH meter with a glass electrode
- Beakers
- Standard buffer solutions (e.g., pH 4, 7, and 10)
- Distilled water

Procedure:

- Calibration: The pH meter is calibrated using at least two standard buffer solutions that bracket the expected pH of the sample. The electrode is rinsed with distilled water and blotted dry between each buffer.^[15]
- Sample Preparation: A solution of known concentration (e.g., 50 g/L) of **Tetrabutylammonium hydrogensulfate** in distilled water is prepared.
- Measurement: The calibrated electrode is immersed in the sample solution, and the solution is gently stirred. The pH reading is allowed to stabilize before being recorded. The temperature of the solution should also be noted as pH is temperature-dependent.

Logical Relationship of Physical Properties and Their Determination

The following diagram illustrates the workflow for characterizing the physical properties of a solid substance like **Tetrabutylammonium hydrogensulfate**.



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Caption: Workflow for physical property determination of TBAHS.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Tetrabutylammonium hydrogensulfate]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b119992#what-are-the-physical-properties-of-tetrabutylammonium-hydrogensulfate\]](https://www.benchchem.com/product/b119992#what-are-the-physical-properties-of-tetrabutylammonium-hydrogensulfate)

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